

Personal protective equipment for handling AT7519

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Compound of Interest

Compound Name: AT7519

Cat. No.: B1666106

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Essential Safety and Handling Guide for AT7519

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling, use, and disposal of **AT7519**, a potent, multi-targeted cyclin-dependent kinase (CDK) inhibitor. Adherence to these procedures is essential to ensure personal safety and maintain a safe laboratory environment.

Personal Protective Equipment (PPE)

Given that **AT7519** is a potent cytotoxic compound, stringent PPE protocols must be followed at all times. The following table summarizes the required PPE for handling **AT7519**.

PPE Category	Specification	Rationale
Hand Protection	Double gloving with chemotherapy-rated gloves (e.g., nitrile, polyurethane, neoprene). Change gloves every 30-60 minutes or immediately upon contamination.	Provides a robust barrier against skin contact and absorption. Double gloving offers additional protection in case of a tear or puncture in the outer glove.
Protective Clothing	Disposable, solid-front, back-closure gown made of low-permeability fabric (e.g., polyethylene-coated polypropylene). Cuffs should be tucked into the inner pair of gloves.	Prevents contamination of personal clothing and skin.
Eye and Face Protection	ANSI-approved safety glasses with side shields or chemical splash goggles. A full-face shield should be worn over safety glasses or goggles when there is a risk of splashes or aerosol generation.	Protects eyes and face from accidental splashes of AT7519 solutions or powder.
Respiratory Protection	A NIOSH-approved N95 or higher respirator is recommended when handling the powder form of AT7519 outside of a certified chemical fume hood or biological safety cabinet to prevent inhalation.	Minimizes the risk of inhaling fine particles of the compound.

Operational Plan: Safe Handling and Preparation of AT7519 Solutions

Engineering Controls:

- All work with solid **AT7519** and initial dilutions should be conducted in a certified chemical fume hood or a Class II Biological Safety Cabinet (BSC) to minimize inhalation exposure.

Stock Solution Preparation:

- **AT7519** is supplied as a crystalline solid.^[1]
- It is soluble in organic solvents such as DMSO (up to 25 mg/mL), ethanol (up to 5 mg/mL), and dimethyl formamide (up to 20 mg/mL).^[1] These solvents should be purged with an inert gas.^[1]
- For aqueous solutions, **AT7519** is soluble in PBS (pH 7.2) at approximately 0.5 mg/mL.^[1] It is not recommended to store aqueous solutions for more than one day.^[1]

The following table provides solubility data for **AT7519** hydrochloride:

Solvent	Approximate Solubility
DMSO	25 mg/mL
Dimethyl formamide	20 mg/mL
Ethanol	5 mg/mL
PBS (pH 7.2)	0.5 mg/mL

General Handling Procedures:

- Before use, ensure the complete Safety Data Sheet (SDS) has been reviewed.
- Avoid all direct contact. Do not ingest, inhale, or allow the compound to come into contact with eyes, skin, or clothing.^[1]
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.
- Perform all procedures carefully to minimize the creation of splashes or aerosols.

- Use mechanical pipetting devices; never pipette by mouth.
- Keep the work area clean and decontaminate surfaces with an appropriate cleaning agent after each use.

Disposal Plan

AT7519 and all materials that have come into contact with it must be treated as hazardous cytotoxic waste.

Waste Segregation and Containment:

- Sharps: Needles, syringes, and other sharp objects contaminated with **AT7519** should be placed in a designated, puncture-resistant, and clearly labeled cytotoxic sharps container.[\[2\]](#)
[\[3\]](#)
- Solid Waste: All non-sharp contaminated items, including gloves, gowns, labware (e.g., pipette tips, tubes), and cleaning materials, must be disposed of in a dedicated, leak-proof, and clearly labeled cytotoxic waste container.[\[2\]](#)[\[3\]](#) These containers are often color-coded (e.g., yellow with a purple lid) to indicate cytotoxic contents.[\[3\]](#)[\[4\]](#)
- Liquid Waste: Unused **AT7519** solutions and contaminated liquid waste should be collected in a sealed, leak-proof container that is clearly labeled as "Cytotoxic Waste" and includes the chemical name. Do not dispose of this waste down the drain.[\[5\]](#)

Final Disposal:

- All cytotoxic waste must be collected and disposed of by a licensed hazardous waste management company.[\[4\]](#)
- The primary method of disposal for cytotoxic waste is high-temperature incineration to ensure complete destruction of the hazardous compound.[\[3\]](#)[\[4\]](#)
- Follow all institutional, local, and national regulations for the disposal of hazardous chemical waste.

Experimental Protocols

Detailed methodologies for key experiments involving **AT7519** are provided below.

Cell Viability Assay (CCK-8/MTS)

This protocol measures the effect of **AT7519** on cell proliferation.

- Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well and allow them to adhere overnight.
- Prepare serial dilutions of **AT7519** in the appropriate cell culture medium.
- Remove the existing medium from the cells and add the **AT7519** dilutions. Include a vehicle control (e.g., DMSO) at the same concentration as in the highest **AT7519** treatment.
- Incubate the cells for the desired time period (e.g., 48 or 72 hours).[4]
- Add a tetrazolium-based reagent (e.g., CCK-8 or MTS) to each well and incubate for 1-4 hours.[4]
- Measure the absorbance at the appropriate wavelength using a microplate reader.
- Calculate cell viability as a percentage relative to the vehicle-treated control cells.

Cell Cycle Analysis (Propidium Iodide Staining)

This protocol determines the distribution of cells in different phases of the cell cycle following **AT7519** treatment.[6]

- Treat cells with the desired concentrations of **AT7519** for the specified duration (e.g., 6, 12, or 24 hours).[7][8]
- Harvest the cells by trypsinization and centrifugation.
- Wash the cells with cold PBS.
- Fix the cells by adding them dropwise to ice-cold 70% ethanol while gently vortexing.[6]
- Incubate the fixed cells at -20°C for at least 2 hours.[6]

- Wash the cells to remove the ethanol and resuspend the pellet in a staining solution containing propidium iodide (PI) and RNase A.[\[6\]](#)
- Incubate in the dark at room temperature for 30 minutes.[\[6\]](#)
- Analyze the DNA content by flow cytometry to determine the percentage of cells in G0/G1, S, and G2/M phases.[\[6\]](#)

Apoptosis Assay (Annexin V Staining)

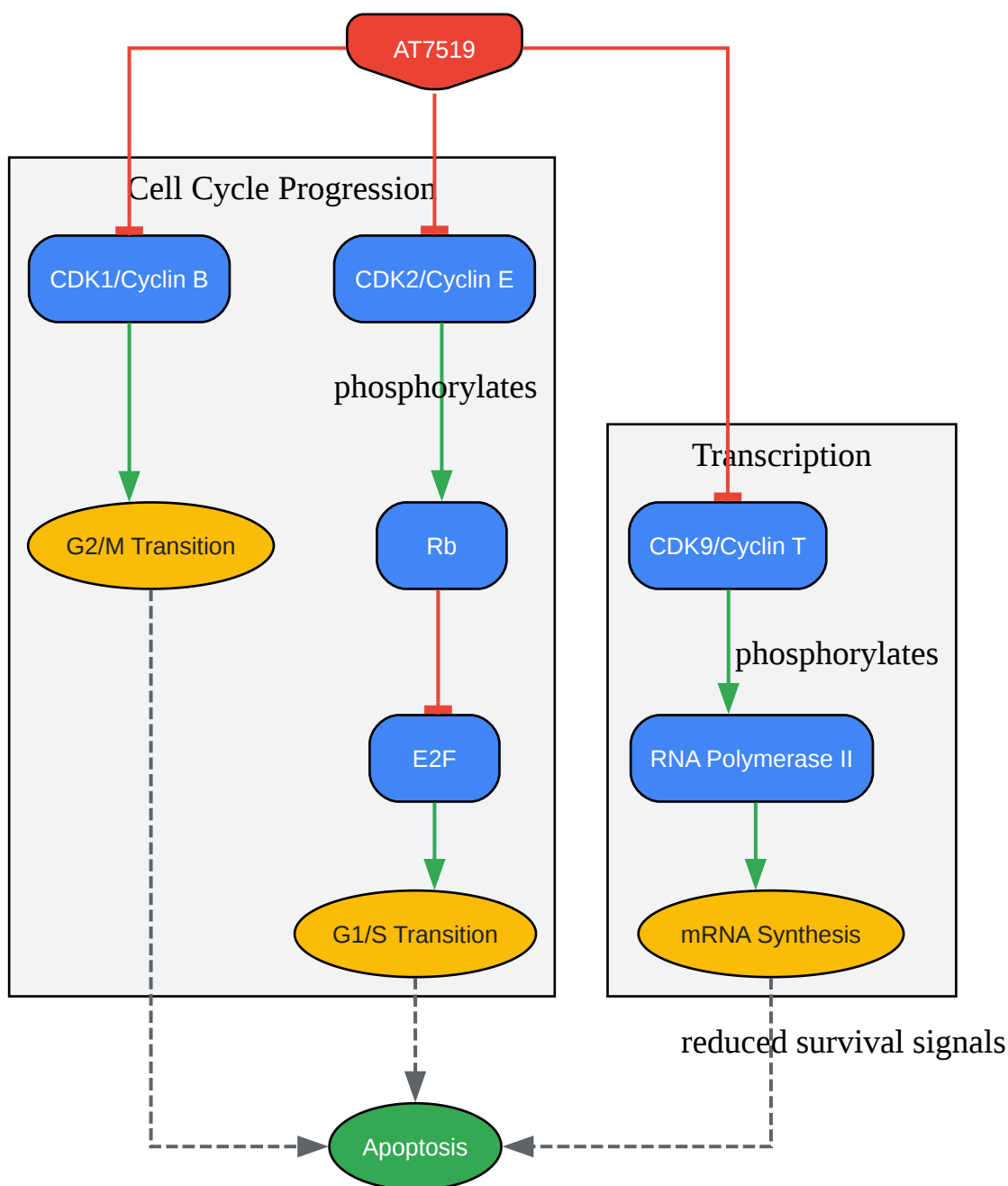
This protocol quantifies the induction of apoptosis by **AT7519**.

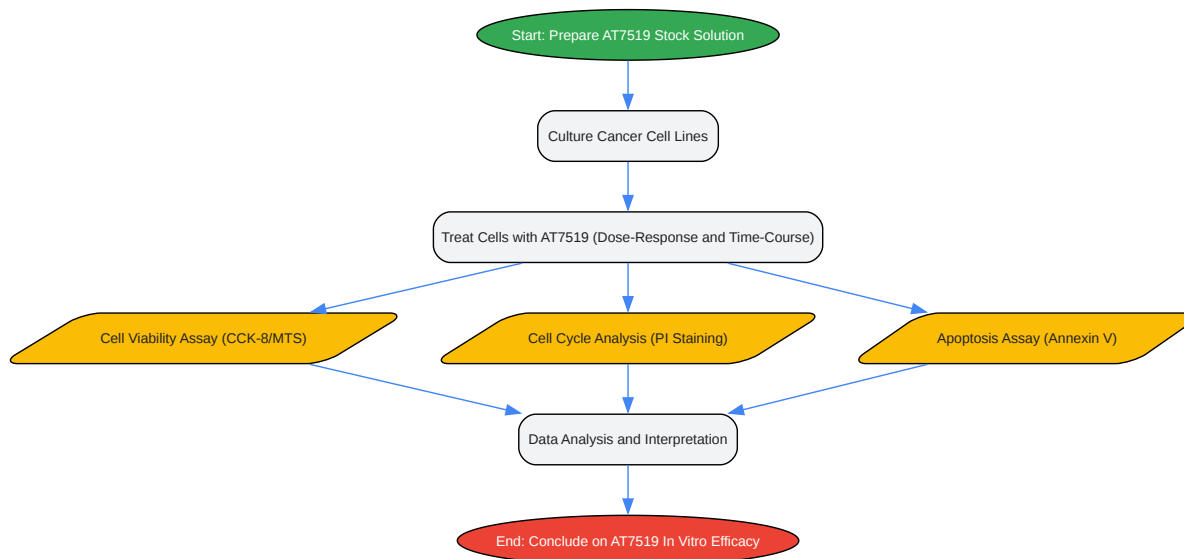
- Treat cells with **AT7519** at various concentrations and for different time points.
- Harvest the cells and wash them twice with cold PBS.[\[6\]](#)
- Resuspend the cells in 1X Binding Buffer.[\[6\]](#)
- Add Annexin V-FITC and Propidium Iodide (PI) to the cell suspension.[\[6\]](#)
- Incubate for 15 minutes at room temperature in the dark.[\[6\]](#)
- Analyze the cells by flow cytometry within one hour.[\[6\]](#) Early apoptotic cells will be Annexin V positive and PI negative, while late apoptotic or necrotic cells will be positive for both stains.

Visualizations

AT7519 Signaling Pathway

AT7519 is a potent inhibitor of multiple cyclin-dependent kinases (CDKs), which play crucial roles in cell cycle regulation and transcription. By inhibiting these kinases, **AT7519** disrupts normal cell cycle progression and can lead to apoptosis.





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